

Safe Disposal of Iridium(III) Chloride Trihydrate: A Comprehensive Guide

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Compound of Interest

Compound Name: Iridium(III) chloride trihydrate

Cat. No.: B088871

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For immediate reference, in case of a spill or exposure to **Iridium(III) chloride trihydrate**, personnel should promptly flush affected eyes or skin with copious amounts of water for at least 15 minutes and seek immediate medical attention.[1] Contaminated clothing should be removed and washed before reuse.[1] In the event of inhalation, the individual should be moved to fresh air; if breathing is difficult, oxygen should be administered.[1]

This guide provides essential safety and logistical information for the proper disposal of **Iridium(III) chloride trihydrate**, a compound frequently used in chemical synthesis.[2] Adherence to these procedures is critical for ensuring personnel safety and environmental protection. The toxicological properties of this material have not been fully investigated, warranting a cautious approach to its handling and disposal.[1]

Essential Safety and Handling Precautions

When managing **Iridium(III) chloride trihydrate**, it is imperative to use adequate ventilation and wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[1] A NIOSH/MSHA-approved respirator should be used if dust inhalation is a risk.[1] It is crucial to avoid generating dust during handling and to prevent the substance from coming into contact with skin and eyes.[1] The compound is moisture-sensitive and should be stored in a cool, dry, well-ventilated area in a tightly sealed container, away from strong oxidizing agents.[1][3]

Quantitative Data and Hazard Profile

The following table summarizes the key characteristics of **Iridium(III) chloride trihydrate** relevant to its safe handling and disposal.

Property	Value	Source
Molecular Formula	$\text{Cl}_3\text{H}_6\text{IrO}_3$	[4][5]
Molecular Weight	352.62 g/mol	[3][4][5]
Appearance	Green-black crystalline powder	[1][3][4]
Melting Point	763 °C (decomposes)	[2][3]
Density	5.3 g/cm ³	[2][3][4]
Solubility	Soluble in water	[2]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[4]
Incompatible Materials	Strong oxidizing agents	[1][3]
Hazardous Decomposition Products	Hydrogen chloride gas, irritating and toxic fumes	[1][3]

Disposal Procedures for Iridium(III) Chloride Trihydrate

Disposal of **Iridium(III) chloride trihydrate** must comply with all local, state, and federal regulations for hazardous waste. Do not dispose of this chemical into drains or the environment.

Protocol for Disposal of Solid Iridium(III) Chloride Trihydrate

This protocol outlines the steps for preparing solid **Iridium(III) chloride trihydrate** for disposal.

Materials:

- Personal Protective Equipment (PPE) as specified above
- Sealable, labeled hazardous waste container
- Chemical fume hood
- Scoop or spatula

Procedure:

- Preparation: Ensure all necessary PPE is worn correctly. Perform all handling of the solid material within a chemical fume hood to minimize inhalation risk.
- Containment: Carefully transfer the solid **Iridium(III) chloride trihydrate** into a designated, sealable hazardous waste container. Avoid creating dust during the transfer.
- Labeling: Clearly label the container with "Hazardous Waste," the chemical name "**Iridium(III) chloride trihydrate**," and any other information required by your institution's environmental health and safety (EHS) department.
- Storage: Store the sealed container in a designated hazardous waste accumulation area, away from incompatible materials.
- Arrangement for Pickup: Contact your institution's EHS department or a licensed professional waste disposal service to arrange for the collection and proper disposal of the waste.

Protocol for Treatment and Disposal of Aqueous Iridium(III) Chloride Solutions

For aqueous solutions containing Iridium(III) chloride, a chemical precipitation step can be employed to convert the soluble iridium into an insoluble salt, facilitating its separation and disposal. This method is adapted from iridium recovery processes.^{[6][7]}

Materials:

- PPE as specified above

- Aqueous solution of Iridium(III) chloride
- Ammonium chloride (NH_4Cl)
- 3% Hydrogen peroxide (H_2O_2) (or other suitable oxidizing agent)
- pH meter and pH adjustment solutions (e.g., dilute NaOH or HCl)
- Stir plate and stir bar
- Beaker
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Sealable, labeled hazardous waste containers for solid and liquid waste

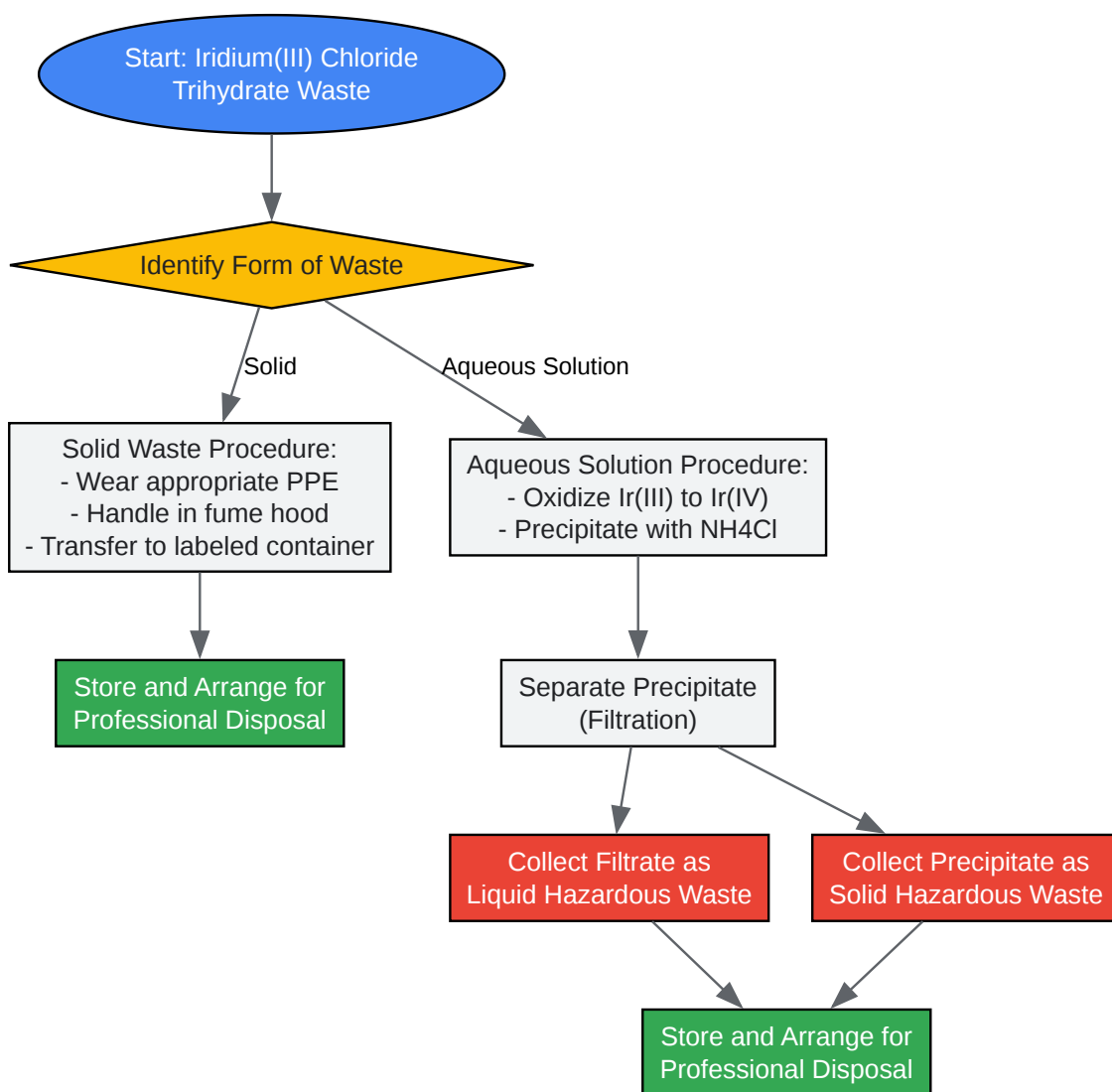
Procedure:

- Oxidation: In a chemical fume hood, place the beaker with the iridium solution on a stir plate. While stirring, slowly add a small amount of 3% hydrogen peroxide to oxidize the Iridium(III) to Iridium(IV). This step is crucial for effective precipitation.[\[6\]](#)[\[7\]](#)
- Precipitation: Gradually add a solution of ammonium chloride to the iridium solution. This will precipitate the iridium as ammonium hexachloroiridate(IV) ($(\text{NH}_4)_2\text{IrCl}_6$), an insoluble complex.[\[6\]](#)[\[7\]](#)
- pH Adjustment: Monitor the pH of the solution and adjust if necessary to optimize precipitation, as advised by your EHS department.
- Separation: Once precipitation is complete, separate the solid precipitate from the liquid by filtration.
- Solid Waste Disposal: Transfer the collected precipitate into a labeled hazardous waste container for solids.
- Liquid Waste Disposal: The remaining liquid (filtrate) may still contain low levels of iridium and other reagents and should be collected in a separate, labeled hazardous waste container for liquids.

- Final Disposal: Arrange for the pickup of both solid and liquid hazardous waste through your institution's EHS department or a licensed waste disposal service.

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Iridium(III) chloride trihydrate**.



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Caption: Disposal workflow for **Iridium(III) chloride trihydrate**.

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